

Boc-L-cyclobutylglycine CAS number and supplier information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-L-cyclobutylglycine*

Cat. No.: *B586754*

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Technical Guide: Boc-L-cyclobutylglycine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Boc-L-cyclobutylglycine**, a non-proteinogenic amino acid derivative crucial in peptide synthesis and drug discovery. Its unique cyclobutyl moiety offers steric hindrance and conformational constraints, making it a valuable building block for developing novel peptides and peptidomimetics with enhanced stability and biological activity.

Core Data

Chemical Identity and Properties

Parameter	Value	Source
CAS Number	155905-77-4	[1]
Synonyms	(S)-2-((tert-butoxycarbonyl)amino)-2-cyclobutylacetic acid, BOC-S-CYCBUGLY-OH, (S)-N-ALPHA-T-BUTYLOXYCARBONYL-CYCLOBUTYLGLYCINE	[1]
Molecular Formula	C11H19NO4	[1] [2]
Molecular Weight	229.27 g/mol	[1] [2]
Appearance	White to off-white solid	
Storage	Sealed in dry, Room Temperature; -20°C for long-term storage	[1] [2]

Predicted Physicochemical Properties

Parameter	Predicted Value
Boiling Point	379.1±25.0 °C
Density	1.169±0.06 g/cm3
pKa	4.06±0.10

Supplier Information

A variety of chemical suppliers offer **Boc-L-cyclobutylglycine**, typically for research and development purposes. The following table lists several potential suppliers. It is recommended to contact the suppliers directly for current pricing, availability, and purity specifications.

Supplier	Website (Illustrative)
MedChemExpress	--INVALID-LINK--
BOC Sciences	--INVALID-LINK--
Chem-Impex International	--INVALID-LINK--
Chongqing Chemdad Co., Ltd	--INVALID-LINK--
GlpBio	--INVALID-LINK--
AdooQ Bioscience	--INVALID-LINK--

Experimental Protocols

While a specific, detailed published synthesis for **Boc-L-cyclobutylglycine** is not readily available in the public domain, a general and reliable method for the Boc-protection of an amino acid can be followed. The following protocol is a representative procedure based on standard methods for the synthesis of Boc-protected amino acids.

Representative Synthesis of Boc-L-cyclobutylglycine

This procedure involves the reaction of L-cyclobutylglycine with di-tert-butyl dicarbonate (Boc)₂O under basic conditions.

Materials:

- L-cyclobutylglycine
- Di-tert-butyl dicarbonate ((Boc)₂O)
- Sodium bicarbonate (NaHCO₃) or Triethylamine (TEA)
- Dioxane
- Water
- Ethyl acetate

- 1M HCl solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Procedure:

- **Dissolution:** Dissolve L-cyclobutylglycine in a 1:1 mixture of dioxane and water.
- **Basification:** Add sodium bicarbonate or triethylamine to the solution to raise the pH to approximately 9-10.
- **Boc-Protection:** Add a solution of di-tert-butyl dicarbonate in dioxane dropwise to the reaction mixture while stirring vigorously at room temperature.
- **Reaction Monitoring:** Monitor the reaction progress by thin-layer chromatography (TLC). The reaction is typically complete within a few hours.
- **Work-up:**
 - Once the reaction is complete, remove the dioxane under reduced pressure.
 - Wash the remaining aqueous solution with ethyl acetate to remove any unreacted $(Boc)_2O$ and byproducts.
 - Cool the aqueous layer in an ice bath and acidify to a pH of 2-3 with 1M HCl.
 - Extract the product into ethyl acetate (3x).
 - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:**
 - Filter the drying agent and concentrate the organic solution under reduced pressure to yield the crude product.

- If necessary, the product can be further purified by column chromatography on silica gel or by recrystallization.

Predicted Analytical Data

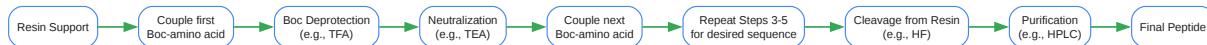
The following table outlines the expected analytical data for **Boc-L-cyclobutylglycine** based on its chemical structure. Researchers should always confirm the identity and purity of their materials with their own analytical data.

Analysis	Expected Results
¹ H NMR	Signals corresponding to the tert-butyl group (singlet, ~1.4 ppm), the cyclobutyl ring protons (multiplets), the alpha-proton (doublet), and the NH proton (broad singlet).
¹³ C NMR	Resonances for the carbonyl carbons of the Boc group and the carboxylic acid, the quaternary carbon of the Boc group, and the carbons of the cyclobutyl ring and the alpha-carbon.
Mass Spec (ESI-MS)	Expected [M+H] ⁺ at m/z 230.13 and [M+Na] ⁺ at m/z 252.11.
Purity (HPLC)	>95% (typical for commercial-grade material).

Signaling Pathways and Experimental Workflows

Boc-L-cyclobutylglycine is a valuable building block in the synthesis of more complex molecules, such as inhibitors of the PI3K/Akt/mTOR signaling pathway, which is crucial in cell growth, proliferation, and survival.^[2] The workflow for its use in solid-phase peptide synthesis (SPPS) is a key application.

General Workflow for Boc Solid-Phase Peptide Synthesis (SPPS)



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Caption: General workflow for Boc solid-phase peptide synthesis.

Synthesis of a Boc-Protected Amino Acid

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Caption: Workflow for the synthesis of a Boc-protected amino acid.

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References

- 1. Boc-L-Cyclobutylglycine Two Chongqing Chemdad Co. , Ltd [chemdad.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Boc-L-cyclobutylglycine CAS number and supplier information]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b586754#boc-l-cyclobutylglycine-cas-number-and-supplier-information>

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